

Fenoprofen calcium hydrate molecular formula and weight

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Compound of Interest

Compound Name: Fenoprofen Calcium hydrate

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A Comprehensive Analysis of Fenoprofen Calcium Hydrate

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This technical guide provides an in-depth analysis of the molecular properties of fenoprofen calcium, a non-steroidal anti-inflammatory drug (NSAID). The focus of this document is to delineate the molecular formula and weight of both its anhydrous and hydrated forms, catering to the needs of researchers, scientists, and professionals in drug development.

Fenoprofen calcium is utilized for symptomatic relief in conditions such as rheumatoid arthritis and osteoarthritis, as well as for managing mild to moderate pain.^[1] The active moiety, fenoprofen, functions by inhibiting cyclooxygenase enzymes, which in turn reduces the synthesis of prostaglandins, thereby mitigating inflammation, pain, and fever.^{[2][3]}

Molecular Composition and Variants

Fenoprofen calcium exists in two primary forms: an anhydrous salt and a hydrated salt. The hydrated form, specifically the dihydrate, is the state in which it is commonly formulated as a therapeutic agent.^{[4][5]}

- Fenoprofen Calcium (Anhydrous): This form is the calcium salt of fenoprofen without any associated water molecules.^[4]

- Fenoprofen Calcium Dihydrate: This is the more common pharmaceutical form, where each molecule of fenoprofen calcium is associated with two molecules of water.[6][7]

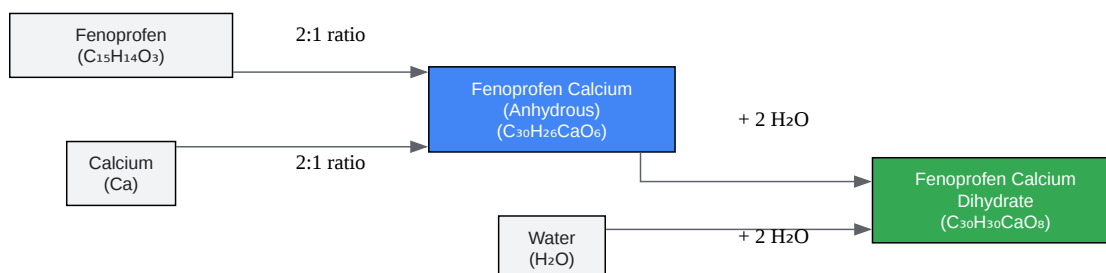
A detailed summary of the molecular formula and weight for each component and the final salt forms is presented below.

Component/Compound Name	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)
Fenoprofen (Free Acid)	2-(3-phenoxyphenyl)propanoic acid[1][5]	C ₁₅ H ₁₄ O ₃ [5][8]	242.27[5][8][9]
Calcium	Calcium[10][11][12]	Ca[11]	40.08[13]
Water	Oxidane[14][15][16][17]	H ₂ O[15][18]	18.015
Fenoprofen Calcium (Anhydrous)	calcium;bis(2-(3-phenoxyphenyl)propanoate)[4]	C ₃₀ H ₂₆ CaO ₆ [4]	522.6[4][13][19]
Fenoprofen Calcium Dihydrate	calcium;bis(2-(3-phenoxyphenyl)propanoate);dihydrate[6]	C ₃₀ H ₃₀ CaO ₈ [6] or C ₃₀ H ₂₆ CaO ₆ ·2H ₂ O[20][21]	558.6[6] or 558.65[20][21]

Note: Minor variations in molecular weight may be observed based on the source and calculation methods.[7][22]

Structural Relationships

To visualize the relationship between the constituent parts of Fenoprofen Calcium Dihydrate, the following logical diagram is provided.



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Logical relationship of **Fenopropfen Calcium Hydrate** components.

This guide serves as a foundational resource for professionals engaged in the formulation, analysis, and research of fenopropfen-based pharmaceuticals. Accurate understanding of its molecular characteristics is paramount for ensuring consistency and efficacy in drug development and manufacturing processes.

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